

In-Depth Technical Guide to Nickel-Yttrium Binary System Phase Equilibria

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *nickel;yttrium*

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Introduction

The nickel-yttrium (Ni-Y) binary alloy system is of significant interest in materials science due to the formation of a variety of intermetallic compounds that exhibit unique magnetic and structural properties. A thorough understanding of the phase equilibria within this system is crucial for the development of advanced materials with tailored functionalities. This technical guide provides a comprehensive overview of the Ni-Y phase diagram, including detailed information on the stable phases, invariant reactions, and crystallographic data. The experimental methodologies employed in the determination of these phase equilibria are also discussed in detail.

Nickel-Yttrium Phase Diagram

The phase equilibria in the Ni-Y system are characterized by the presence of nine intermetallic compounds. The phase diagram has been primarily established through the experimental work of Beaudry and Daane, who utilized a combination of metallography, thermal analysis, and X-ray diffraction.^[1] Their investigations revealed that the system includes two congruently melting compounds, YNi and YNi₅, and seven compounds that undergo peritectic decomposition: Y₃Ni, Y₃Ni₂, YNi₂, YNi₃, Y₂Ni₇, YNi₄, and Y₂Ni₁₇.^[1] The terminal solid solubility of yttrium in nickel and nickel in yttrium is low.^[1]

Invariant Reactions

A summary of the invariant reactions in the Ni-Y binary system is presented in the table below. This data is critical for understanding the solidification pathways and the formation of different phases upon cooling from the liquid state.

Reaction Type	Temperature (°C)	Composition (at.% Ni)	Reaction
Eutectic	930	34.8	$L \leftrightarrow Y + Y_3Ni$
Peritectic	960	~40	$L + YNi \leftrightarrow Y_3Ni_2$
Peritectic	1020	~50	$L + YNi_2 \leftrightarrow YNi$
Congruent	1060	50	$L \leftrightarrow YNi$
Eutectic	1010	57.5	$L \leftrightarrow YNi + YNi_2$
Peritectic	1100	~66.7	$L + YNi_3 \leftrightarrow YNi_2$
Peritectic	1180	~75	$L + Y_2Ni_7 \leftrightarrow YNi_3$
Congruent	1380	83.3	$L \leftrightarrow YNi_5$
Peritectic	1340	~85.7	$L + Y_2Ni_{17} \leftrightarrow Y_2Ni_7$
Eutectic	1300	93.3	$L \leftrightarrow YNi_5 + (Ni)$
Peritectic	1400	~94.4	$L + (Ni) \leftrightarrow Y_2Ni_{17}$

Note: Some temperature and composition values are approximate as determined from the phase diagram.

Intermetallic Compounds: Crystallographic Data

The Ni-Y system is rich in intermetallic compounds, each with a distinct crystal structure that dictates its physical and chemical properties. The crystallographic data for the known compounds are summarized in the following table.

Compound	Pearson Symbol	Space Group	Prototype	a (Å)	b (Å)	c (Å)	β (°)
Y ₃ Ni	oP16	Pnma	Fe ₃ C	8.632	6.794	9.613	
Y ₃ Ni ₂	hP10	P6 ₃ /mmc	5.89	9.94			
YNi	oC8	Cmcm	CrB	3.76	10.33	4.23	
YNi ₂	cF24	Fd-3m	MgCu ₂	7.23			
YNi ₃	hR30	R-3m	NbBe ₃	5.01	24.47		
Y ₂ Ni ₇	hP36	P6 ₃ /mmc	Ce ₂ Ni ₇	5.00	24.3		
YNi ₄							
YNi ₅	hP6	P6/mmm	CaCu ₅	4.84	3.91		
Y ₂ Ni ₁₇	hP38	P6 ₃ /mmc	Th ₂ Ni ₁₇	8.32	8.12		

Note: Data for YNi₄ is not fully characterized in the available literature.

Experimental Protocols

The determination of the Ni-Y phase diagram relies on a combination of experimental techniques to identify phase transitions and characterize the crystal structures of the resulting phases.

Sample Preparation

High-purity nickel and yttrium are used as starting materials. Alloys of various compositions are typically prepared by arc-melting in an inert atmosphere (e.g., argon) to prevent oxidation. The samples are repeatedly melted and turned to ensure homogeneity. For equilibration, the as-cast alloys are sealed in quartz or tantalum crucibles under vacuum and annealed at specific temperatures for extended periods, followed by quenching in water or oil to retain the high-temperature phase structures.

Thermal Analysis

Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC) is employed to determine the temperatures of phase transitions such as melting, solidification, and solid-state transformations. In a typical DTA experiment, the sample and a thermally inert reference material are heated or cooled at a constant rate. The temperature difference between the sample and the reference is recorded as a function of temperature. Endothermic or exothermic events, corresponding to phase transitions, are detected as peaks on the DTA curve.

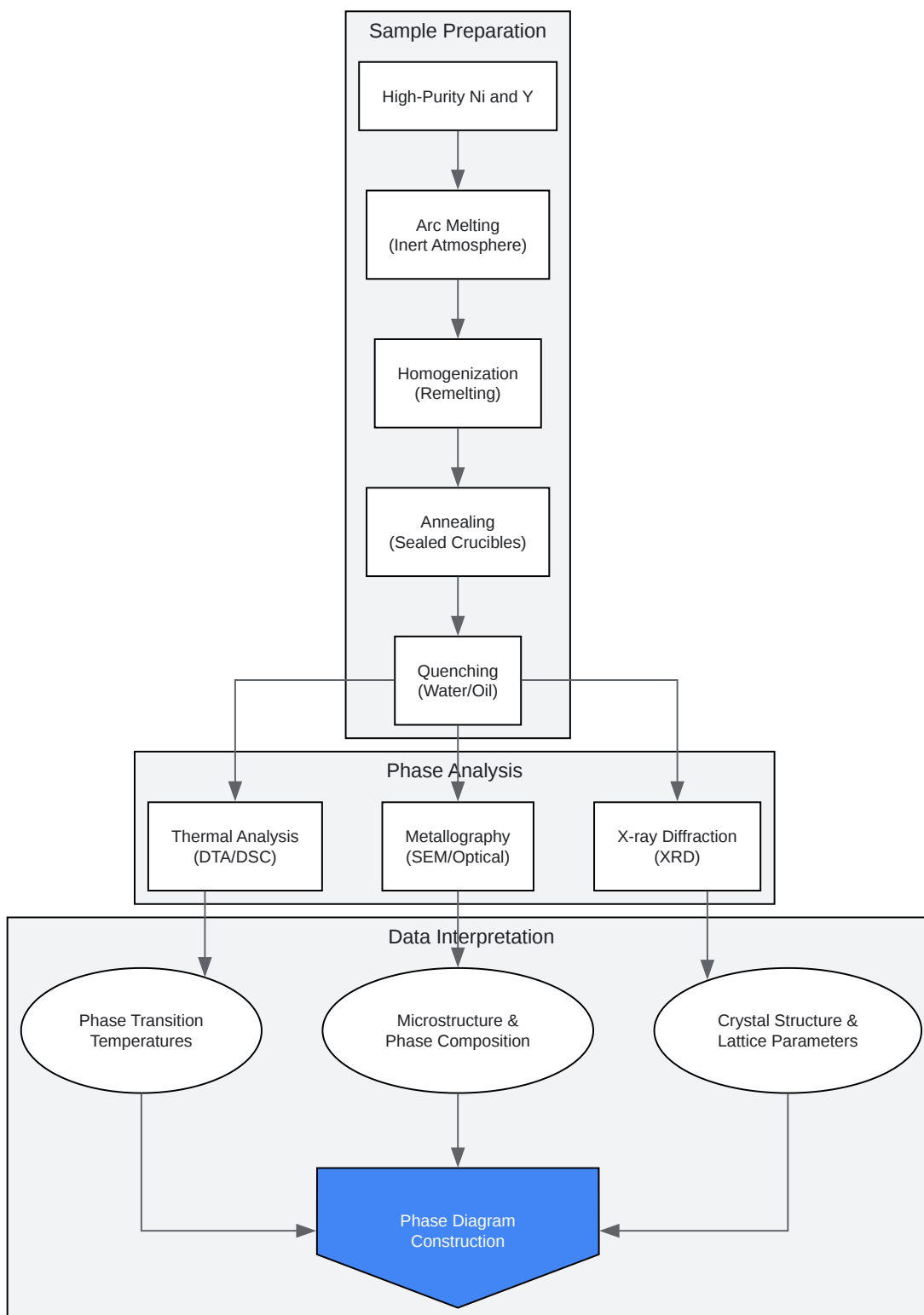
Metallography and X-ray Diffraction (XRD)

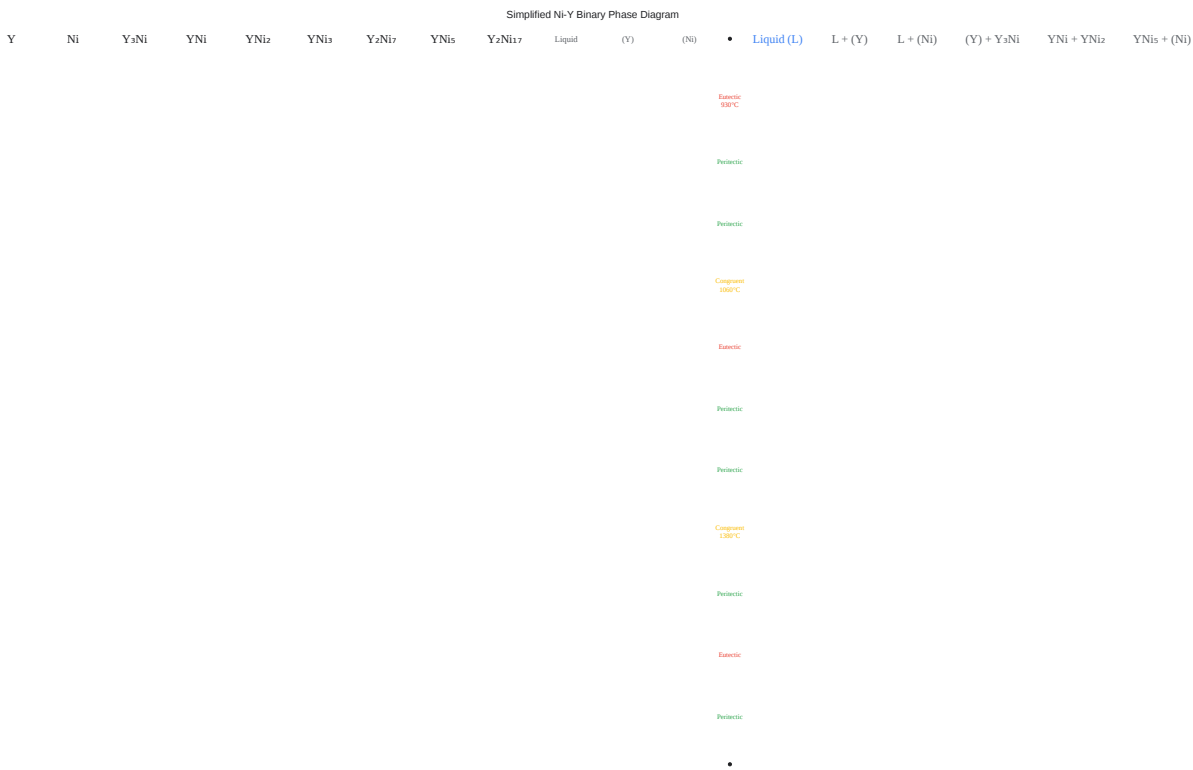
Quenched samples are prepared for metallographic examination by standard grinding and polishing techniques. The microstructure is then observed using optical or scanning electron microscopy (SEM) to identify the number and morphology of the phases present. The composition of each phase is determined using Energy Dispersive X-ray Spectroscopy (EDS) or Wavelength Dispersive X-ray Spectroscopy (WDS).

Powder X-ray Diffraction (XRD) is used to determine the crystal structure and lattice parameters of the individual phases. The quenched and crushed samples are exposed to a monochromatic X-ray beam, and the diffraction pattern is recorded. By analyzing the positions and intensities of the diffraction peaks, the crystal structure can be identified and the unit cell dimensions can be precisely calculated.

Diagrams

Experimental Workflow for Ni-Y Phase Diagram Determination





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References

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- To cite this document: BenchChem. [In-Depth Technical Guide to Nickel-Yttrium Binary System Phase Equilibria]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13782475#nickel-yttrium-binary-system-phase-equilibria]

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